

Two-Step Deposition of Methylammonium Iodide Perovskite Solar Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: Methylammonium iodide

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This document provides a detailed guide to the fabrication of perovskite solar cells using the two-step sequential deposition method with **methylammonium iodide** (MAI). This technique is noted for offering better control over the perovskite film's morphology and crystallinity, which are critical factors for high-performance photovoltaic devices.^{[1][2]} The protocols outlined below are compiled from established research to ensure reproducibility and high-efficiency outcomes.

Overview of the Two-Step Deposition Method

The two-step deposition process separates the formation of the perovskite ($\text{CH}_3\text{NH}_3\text{PbI}_3$) layer into two distinct stages. First, a layer of lead(II) iodide (PbI_2) is deposited onto the substrate. Subsequently, this PbI_2 film is exposed to a solution of **methylammonium iodide** ($\text{CH}_3\text{NH}_3\text{I}$ or MAI), leading to an in-situ chemical reaction that converts the PbI_2 into the desired perovskite crystal structure.^[1] This method generally results in better surface coverage, morphology, and infiltration into mesoporous scaffolds compared to single-step deposition techniques.^{[1][2]}

The overall chemical reaction is as follows:



Experimental Protocols

This section details the step-by-step procedures for fabricating perovskite solar cells using the two-step spin-coating method.

Substrate Preparation (FTO-Coated Glass)

- **Cleaning:** Sequentially clean the FTO (Fluorine-doped Tin Oxide) coated glass substrates by ultrasonication in a series of solutions:
 - Detergent solution (e.g., Hellmanex) for 15 minutes.
 - Deionized (DI) water for 15 minutes.
 - Acetone for 15 minutes.
 - Isopropanol (IPA) for 15 minutes.
- **Drying:** Dry the substrates with a stream of nitrogen or filtered air.
- **UV-Ozone Treatment:** Treat the substrates with UV-ozone for 15-20 minutes to remove organic residues and improve the wettability of the surface.

Deposition of Electron Transport Layer (ETL) - Compact TiO_2

- **Precursor Solution:** Prepare a precursor solution for the compact TiO_2 (c- TiO_2) layer. A common method is to use a titanium diisopropoxide bis(acetylacetonate) solution in 1-butanol.
- **Spin-Coating:** Spin-coat the c- TiO_2 precursor solution onto the cleaned FTO substrates. A typical spin-coating program is 2000-4000 rpm for 30-60 seconds.[3]
- **Annealing:** Anneal the substrates at 450-500°C for 30-60 minutes to form a dense, crystalline TiO_2 layer.[3]

Deposition of Mesoporous TiO_2 Layer (Optional, for Mesoscopic Architectures)

- **Paste Preparation:** Prepare a mesoporous TiO_2 paste by diluting a commercial TiO_2 paste (e.g., 18NR-T) with ethanol.
- **Spin-Coating:** Spin-coat the diluted TiO_2 paste onto the c- TiO_2 layer at approximately 4000 rpm for 30 seconds.[3]
- **Sintering:** Sinter the substrates at 500°C for 30 minutes.[3]

Two-Step Perovskite Layer Formation

Step 1: PbI_2 Deposition

- **Precursor Solution:** Prepare a PbI_2 solution. A common concentration is 1M PbI_2 in a solvent mixture of N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) (e.g., 9:1 v/v).[4]
- **Spin-Coating:** Spin-coat the PbI_2 solution onto the TiO_2 layer. A typical spin speed is 1500-2000 rpm for 30-60 seconds.[4][5]
- **Annealing:** Anneal the PbI_2 film on a hotplate. The temperature and time can be varied to control the crystallinity of the PbI_2 film, which in turn affects the final perovskite morphology. [5] A typical condition is 70°C for 30 seconds to 1 minute.[4]

Step 2: Conversion to Perovskite

- **MAI Solution:** Prepare a solution of MAI in isopropanol (IPA). The concentration of MAI is a critical parameter that influences the perovskite grain size.[6] Concentrations can range from 7 mg/mL to 70 mg/mL.[6][7]
- **Spin-Coating/Dipping/Spraying:**
 - **Spin-Coating:** Spin-coat the MAI solution onto the PbI_2 film at a speed of 1500-4000 rpm for 30 seconds.[5][8]
 - **Dipping:** Immerse the PbI_2 -coated substrate in the MAI solution for a specific duration (e.g., 1-3 hours).[9]
 - **Spraying:** Spray the MAI solution onto the spinning or stationary PbI_2 film using an airbrush.[6][10]

- **Annealing:** Anneal the resulting perovskite film on a hotplate. The annealing temperature and time are crucial for complete conversion and crystallization. Common annealing conditions range from 100°C to 150°C for 10 to 120 minutes.^{[3][5][6]} Optimal conditions are often found around 100°C for 30 minutes to achieve high crystallinity while avoiding thermal decomposition.^[3]

Deposition of Hole Transport Layer (HTL)

- **HTL Solution:** Prepare a solution for the hole transport material, commonly Spiro-OMeTAD. A typical recipe is 75 mg/mL Spiro-OMeTAD in chlorobenzene, with additives such as 4-tert-butylpyridine (tBP) and lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI).^[4]
- **Spin-Coating:** Spin-coat the HTL solution onto the perovskite layer at around 3000-4000 rpm for 30 seconds.

Deposition of Metal Electrode

- **Evaporation:** Deposit a metal back contact, typically gold (Au) or silver (Ag), by thermal evaporation under high vacuum. The thickness is usually around 80-100 nm.

Data Presentation: Process Parameters and Performance

The following tables summarize key experimental parameters and resulting device performance from various studies employing the two-step deposition method.

PbI ₂ Deposition Parameters				
Reference	PbI ₂ Concentration	Solvent	Spin Speed (rpm)	Annealing
--INVALID-LINK--	1M	DMF	Not Specified	Dried
--INVALID-LINK--	Not Specified	Not Specified	Not Specified	105°C for 10 min
--INVALID-LINK--	1.3 M	DMF:DMSO (9:1)	1700	70°C for 30 s
--INVALID-LINK--	Not Specified	Not Specified	Not Specified	Not Specified

MAI Conversion Parameters				
Reference	MAI Concentration	Solvent	Application Method	Spin Speed (rpm)
--INVALID-LINK--	0.063M	IPA	Spin-Coating	Not Specified
--INVALID-LINK--	7 mg/mL	Not Specified	Spray-Coating	Not Specified
--INVALID-LINK--	60 mg/mL	IPA	Spin-Coating	1700
--INVALID-LINK--	> 20 mg/mL	Not Specified	Not Specified	Not Specified

Perovskite Annealing and Device Performance					
Reference	Annealing Temp. (°C)	Annealing Time (min)	PCE (%)	Voc (V)	Jsc (mA/cm ²)
--INVALID-LINK--	Not Specified	Not Specified	13.9	1.024	21.47
--INVALID-LINK--	100	120	11.66	Not Specified	Not Specified
--INVALID-LINK--	Room Temp	~1.5	18.8	Not Specified	Not Specified
--INVALID-LINK--	100	30	18.0	Not Specified	Not Specified
--INVALID-LINK--	200	1.5	18.8	1.06	25.0

Characterization of Perovskite Films and Devices

To evaluate the quality of the fabricated perovskite films and the performance of the solar cells, a suite of characterization techniques is recommended:

- X-ray Diffraction (XRD): To confirm the crystalline structure of the perovskite and check for any residual PbI_2 .[\[7\]](#)[\[11\]](#)
- Scanning Electron Microscopy (SEM): To visualize the surface morphology, grain size, and cross-section of the device to assess layer thicknesses and conformity.[\[7\]](#)
- UV-Vis Spectroscopy: To determine the light absorption properties and estimate the bandgap of the perovskite film.[\[5\]](#)[\[12\]](#)
- Photoluminescence (PL) Spectroscopy: To probe the electronic quality of the perovskite film, including defect densities and charge carrier dynamics.

- **Current Density-Voltage (J-V) Measurements:** To determine the key performance parameters of the solar cell: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF).^[13]
- **Incident Photon-to-Current Efficiency (IPCE):** To measure the quantum efficiency of the device at different wavelengths.

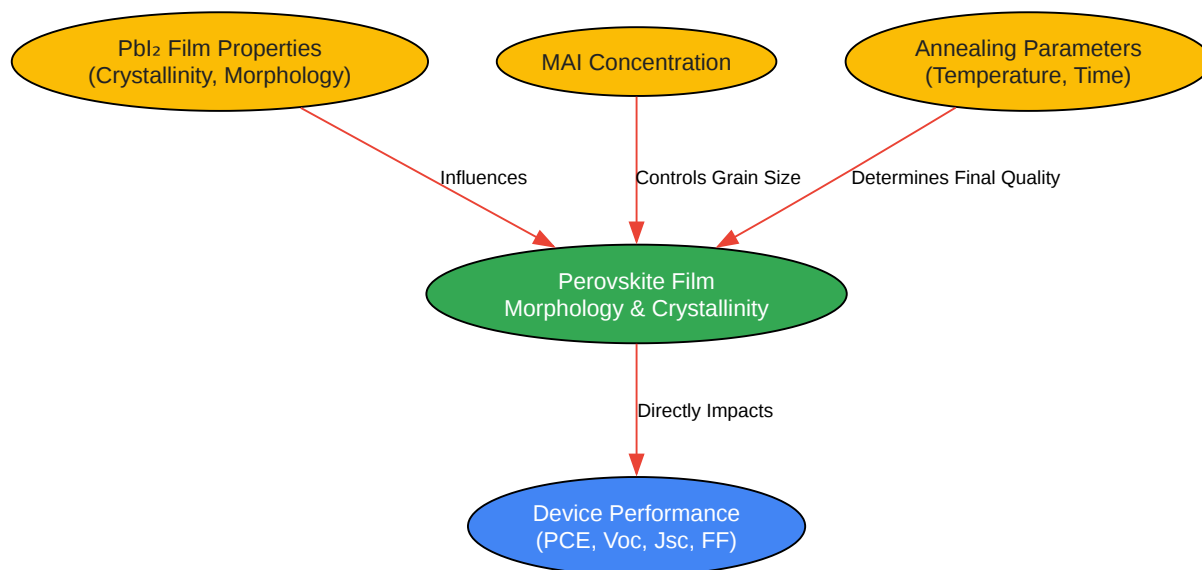
Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflow and the logical relationships in the two-step deposition process.



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Caption: Experimental workflow for the two-step deposition of perovskite solar cells.



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Caption: Key parameter relationships in the two-step perovskite deposition process.

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